

Application Notes and Protocols for Phenamacril Stock Solutions

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Compound of Interest

Compound Name: Phenamacril

CAS No.: 3336-69-4

Cat. No.: B15608072

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Introduction

Phenamacril, also known as JS399-19, is a novel cyanoacrylate fungicide highly effective against various *Fusarium* species, significant pathogens in agriculture.^{[1][2][3]} Its mode of action involves the specific inhibition of the class I myosin motor protein's ATPase activity in susceptible fungi, thereby disrupting essential cellular processes like mycelial growth and development.^{[1][2][4][5]} This document provides detailed protocols for the preparation of **Phenamacril** stock solutions and their application in common antifungal experiments.

Chemical and Physical Properties

A comprehensive understanding of **Phenamacril**'s properties is crucial for accurate and reproducible experimental results.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₂	[6]
Molecular Weight	216.24 g/mol	[3][6]
Appearance	Powder	[3]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	[3][7]
Storage Conditions	Dry, dark, and at 0-4°C for short-term (days to weeks) or -20°C for long-term (months to years).	[7]

Preparation of Stock and Working Solutions

Accurate preparation of stock and working solutions is fundamental for reliable experimental outcomes. The following protocols outline the steps for preparing **Phenamacril** solutions for various applications.

Protocol for Preparing a 10 mg/mL Primary Stock Solution in DMSO

Materials:

- **Phenamacril** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Analytical balance

Procedure:

- Accurately weigh the desired amount of **Phenamacril** powder using an analytical balance.
- Transfer the powder to a sterile microcentrifuge tube or vial.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mg/mL. For example, to prepare 1 mL of a 10 mg/mL stock solution, dissolve 10 mg of **Phenamacril** in 1 mL of DMSO.
- Vortex the solution until the **Phenamacril** is completely dissolved. Gentle warming may be applied if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for long-term storage.^[7]

Protocol for Preparing Working Solutions for Fungal Assays

Working solutions are prepared by diluting the primary stock solution in the appropriate culture medium. It is crucial to ensure that the final concentration of DMSO in the assay does not exceed a level that is toxic to the fungal cells, typically below 0.5%.

Materials:

- 10 mg/mL **Phenamacril** primary stock solution in DMSO
- Sterile culture medium (e.g., Potato Dextrose Broth (PDB) or Agar (PDA))
- Sterile microcentrifuge tubes
- Micropipettes and sterile tips

Procedure for preparing a 100 µg/mL intermediate solution:

- Thaw an aliquot of the 10 mg/mL primary **Phenamacril** stock solution.

- In a sterile tube, add 10 μL of the 10 mg/mL stock solution to 990 μL of sterile culture medium.
- Vortex briefly to ensure thorough mixing. This results in a 100 $\mu\text{g/mL}$ intermediate solution.

Procedure for preparing final working concentrations (e.g., for a mycelial growth inhibition assay):

- From the 100 $\mu\text{g/mL}$ intermediate solution, perform serial dilutions in the culture medium to achieve the desired final concentrations (e.g., 0.5, 1, 2, 4, 8 $\mu\text{g/mL}$).
- For example, to prepare 1 mL of a 1 $\mu\text{g/mL}$ working solution, add 10 μL of the 100 $\mu\text{g/mL}$ intermediate solution to 990 μL of culture medium.
- Always include a solvent control containing the same final concentration of DMSO as the highest concentration of **Phenamacril** tested.

Experimental Protocols

The following are generalized protocols for common antifungal assays where **Phenamacril** stock solutions are utilized.

Mycelial Growth Inhibition Assay

This assay determines the effect of **Phenamacril** on the vegetative growth of fungi.

Procedure:

- Prepare agar plates (e.g., PDA) amended with the desired final concentrations of **Phenamacril**, including a solvent control plate.
- Place a mycelial plug (typically 5 mm in diameter) from the edge of an actively growing fungal culture onto the center of each plate.
- Incubate the plates at the optimal temperature for the specific fungus.
- Measure the diameter of the fungal colony at regular intervals until the colony on the control plate has reached a significant size.

- Calculate the percentage of growth inhibition for each concentration compared to the solvent control.

Conidial Germination Assay

This assay assesses the impact of **Phenamacril** on the germination of fungal spores.

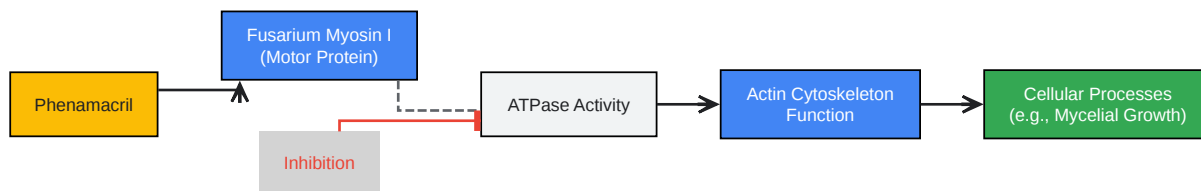
Procedure:

- Prepare a conidial suspension from a fresh fungal culture and adjust the concentration to a known value (e.g., 1×10^5 conidia/mL).
- In a multi-well plate or on a microscope slide, mix the conidial suspension with the desired final concentrations of **Phenamacril**.
- Incubate under conditions that promote germination (e.g., specific temperature and humidity).
- After a set incubation period, observe the conidia under a microscope.
- Determine the percentage of germinated conidia for each treatment by counting a representative number of spores. A conidium is typically considered germinated if the germ tube is at least as long as the spore's diameter.
- Calculate the percentage of germination inhibition compared to the solvent control.

Mechanism of Action and Experimental Workflow

Signaling Pathway of Phenamacril

Phenamacril specifically targets and inhibits the ATPase activity of the class I myosin motor protein in *Fusarium* species. This inhibition disrupts the actin cytoskeleton, leading to impaired cellular processes such as mycelial growth and virulence.^{[1][2][4]}

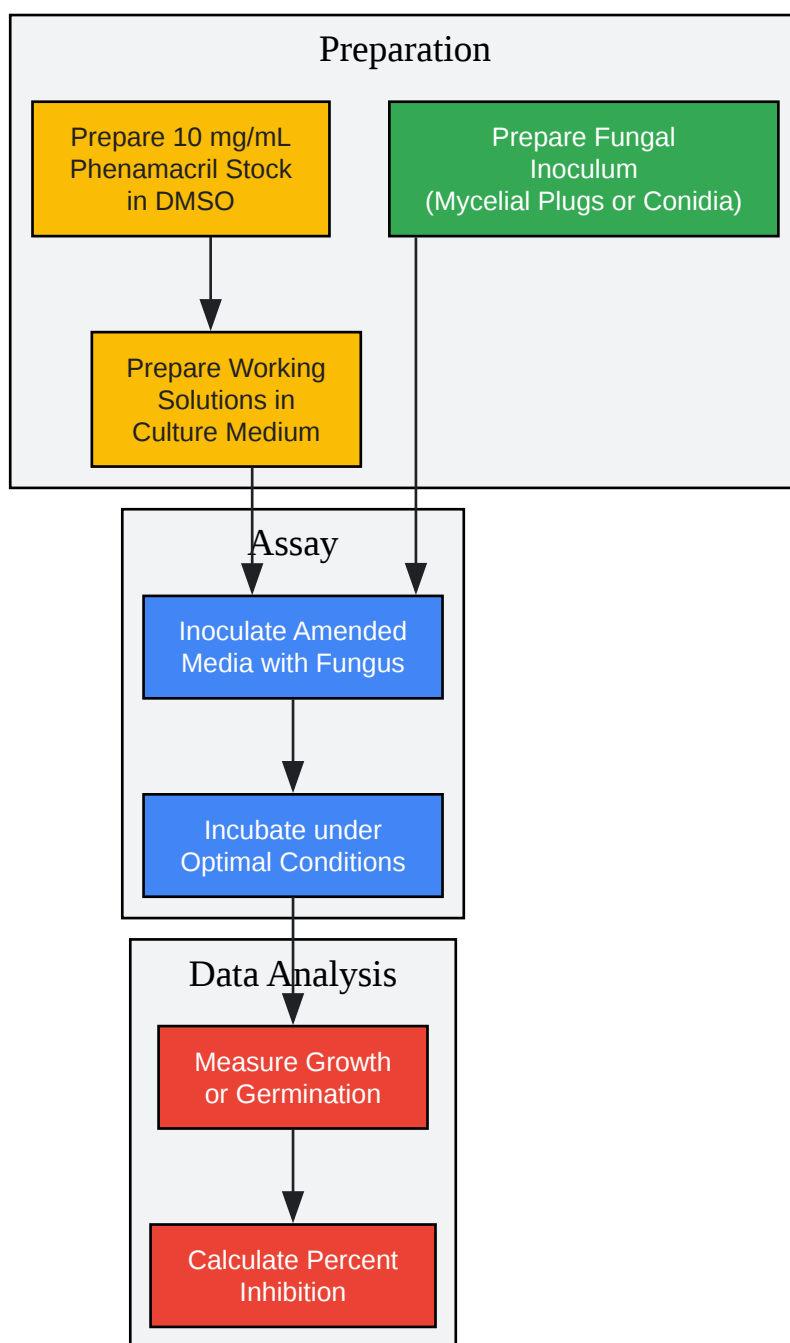


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Caption: **Phenamacril's** inhibitory action on the Fusarium Myosin I pathway.

Experimental Workflow for Antifungal Assays

The general workflow for conducting antifungal assays with **Phenamacril** involves several key stages, from solution preparation to data analysis.



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Caption: General workflow for **Phenamacril** antifungal experiments.

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